

Essential Safety and Operational Guidance for Handling Endralazine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Endralazine**

Cat. No.: **B1218957**

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Disclaimer: A specific Safety Data Sheet (SDS) for **Endralazine** could not be located in the available resources. The following information is based on general laboratory safety principles for handling potentially hazardous chemicals. This guidance is not a substitute for a substance-specific SDS, which must be obtained from your chemical supplier before any handling, use, or disposal of **Endralazine**. Always perform a risk assessment for your specific laboratory procedures.

Chemical Identification

For clarity and proper record-keeping, the known identifiers for **Endralazine** are provided below.

Identifier	Value
Chemical Name	6-benzoyl-5,6,7,8-tetrahydropyrido[4,3-c]pyridazin-3(2H)-one hydrazone
Synonyms	Endralazina, Endralazinum
CAS Number	39715-02-1
Molecular Formula	C ₁₄ H ₁₅ N ₅ O
Molecular Weight	269.3 g/mol

Personal Protective Equipment (PPE)

When handling **Endralazine**, or any chemical with unknown specific hazards, a conservative approach to personal protection is essential. The following table outlines general PPE recommendations based on standard laboratory safety protocols.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Protection Type	Recommended Equipment	Purpose
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be required for splash hazards.	Protects eyes and face from splashes, dust, and aerosols. [2] [4]
Skin Protection	- Disposable nitrile gloves (or other chemically resistant gloves). Consider double-gloving for enhanced protection.- A fully fastened laboratory coat, preferably a chemical-resistant gown.	Prevents skin contact with the chemical. [2]
Respiratory Protection	A NIOSH-approved respirator may be necessary, especially when handling powders outside of a certified chemical fume hood or when aerosols may be generated. The type of respirator should be determined by a risk assessment.	Prevents inhalation of dust or aerosols.
General Hygiene	- Wash hands thoroughly after handling.- Do not eat, drink, or smoke in the laboratory. [6]	Prevents accidental ingestion and contamination. [6]

Operational Plan for Safe Handling and Disposal

A strict operational plan is vital for the safe handling and disposal of chemical compounds.[\[6\]](#)[\[7\]](#)

Handling Procedures

- Engineering Controls: Always handle **Endralazine** in a well-ventilated area. A certified chemical fume hood is the preferred engineering control to minimize inhalation risk.[6]
- Preparation: Before beginning work, ensure all necessary PPE is available and in good condition. Designate a specific area for handling to prevent cross-contamination.[8]
- Procedural Discipline: Avoid creating dust when handling the solid form. If possible, handle the compound in solution. Use compatible labware and ensure all containers are clearly and accurately labeled.[9]

Disposal Plan

Proper disposal of chemical waste is crucial to prevent environmental contamination and ensure regulatory compliance.[7]

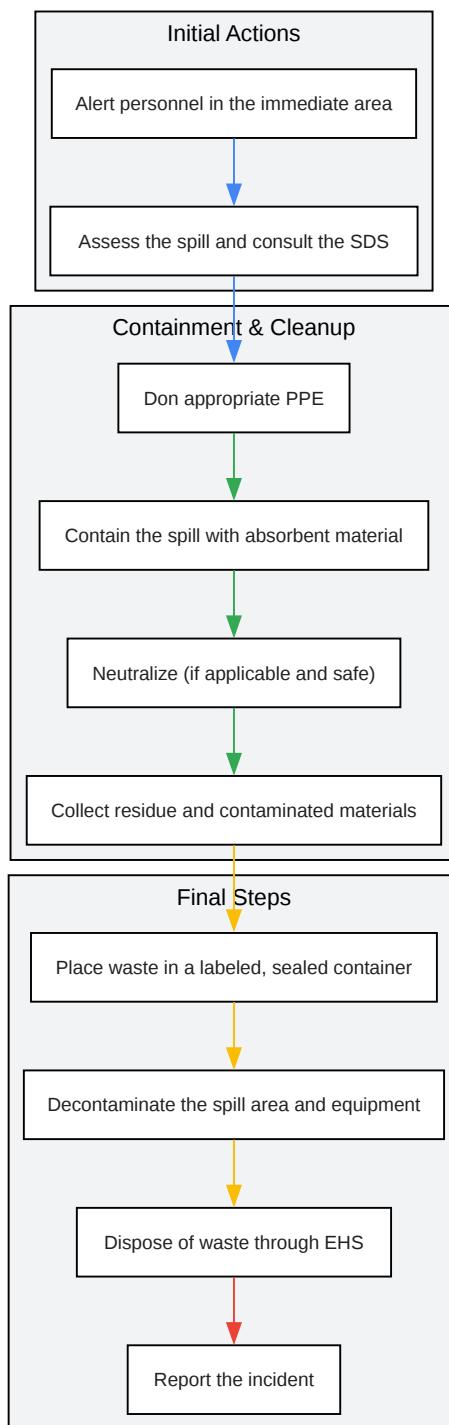
- Waste Segregation: Do not mix **Endralazine** waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.[10]
- Waste Collection:
 - Solid Waste: Collect in a dedicated, clearly labeled, and sealable hazardous waste container.[8]
 - Liquid Waste: Use a dedicated, leak-proof, and clearly labeled hazardous waste container. [11]
- Storage: Store sealed hazardous waste containers in a designated, secure, and well-ventilated area away from incompatible materials.[11]
- Disposal: Contact your institution's EHS department or a certified hazardous waste disposal company to arrange for pickup and disposal.[7] Follow all local, state, and federal regulations for hazardous waste disposal.[7]
- Decontamination: Triple rinse empty containers with a suitable solvent. Collect the rinsate as hazardous waste. After decontamination, deface the label on the empty container before

disposing of it according to your laboratory's procedures for non-hazardous waste.

Emergency Procedures: Chemical Spill Response

In the event of a chemical spill, a prompt and safe response is critical. The following workflow outlines a general procedure for a minor chemical spill in a laboratory setting. For major spills, evacuate the area and contact emergency personnel.[\[12\]](#)[\[13\]](#)[\[14\]](#)

General Workflow for Minor Chemical Spill Response

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Caption: General workflow for responding to a minor chemical spill.

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